

# Tilmicosin phosphate molecular weight and chemical formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Tilmicosin Phosphate

Cat. No.: B1662194 Get Quote

## **Tilmicosin Phosphate: A Core Chemical Profile**

**Tilmicosin phosphate** is the phosphate salt of a semi-synthetic macrolide antibiotic derived from desmycosin.[1] It is utilized in veterinary medicine primarily for the treatment of respiratory diseases in cattle and other livestock. This document provides a concise technical overview of its fundamental chemical properties.

## **Chemical and Physical Properties**

The essential chemical identifiers and properties of **tilmicosin phosphate** are summarized in the table below. This data is critical for researchers and professionals in drug development for accurate formulation and analysis.

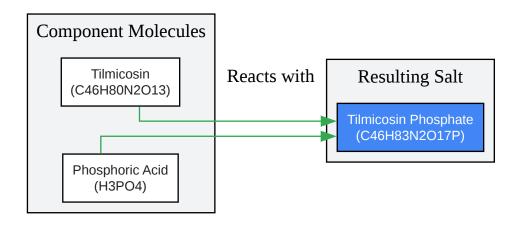
Property	Value
Chemical Formula	C46H83N2O17P[2]
Molecular Weight	967.1 g/mol [2]
CAS Number	137330-13-3[1][2]
Appearance	White to Off-White Solid[1]
Synonyms	Pulmotil 90, Micotil 300, LY177370 phosphate[2]



The molecular formula and weight are fundamental parameters for stoichiometric calculations in experimental protocols and for the characterization of the compound.

## **Logical Relationship of Components**

**Tilmicosin phosphate** is a composite molecule formed from the active antibiotic agent, tilmicosin, and phosphoric acid. This relationship is depicted in the following diagram.



Click to download full resolution via product page

Composition of **Tilmicosin Phosphate**.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. Tilmicosin phosphate | 137330-13-3 [chemicalbook.com]
- 2. Tilmicosin Phosphate | C46H83N2O17P | CID 5282522 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Tilmicosin phosphate molecular weight and chemical formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662194#tilmicosin-phosphate-molecular-weightand-chemical-formula]



#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com